

# An In-depth Technical Guide to N-Isopropyl-N'-methylglycine: Synthesis and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Isopropyl-N-methylglycine*

Cat. No.: B017970

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and physicochemical properties of N-Isopropyl-N'-methylglycine, also known as N-isopropylsarcosine. While specific pharmacological data for this compound is limited in publicly available literature, this document also explores the known biological activities of related N-substituted glycine derivatives to offer potential insights for drug discovery and development.

## Chemical Identity and Physicochemical Properties

N-Isopropyl-N'-methylglycine is a disubstituted derivative of the amino acid glycine. Its structure features both an isopropyl and a methyl group attached to the nitrogen atom.

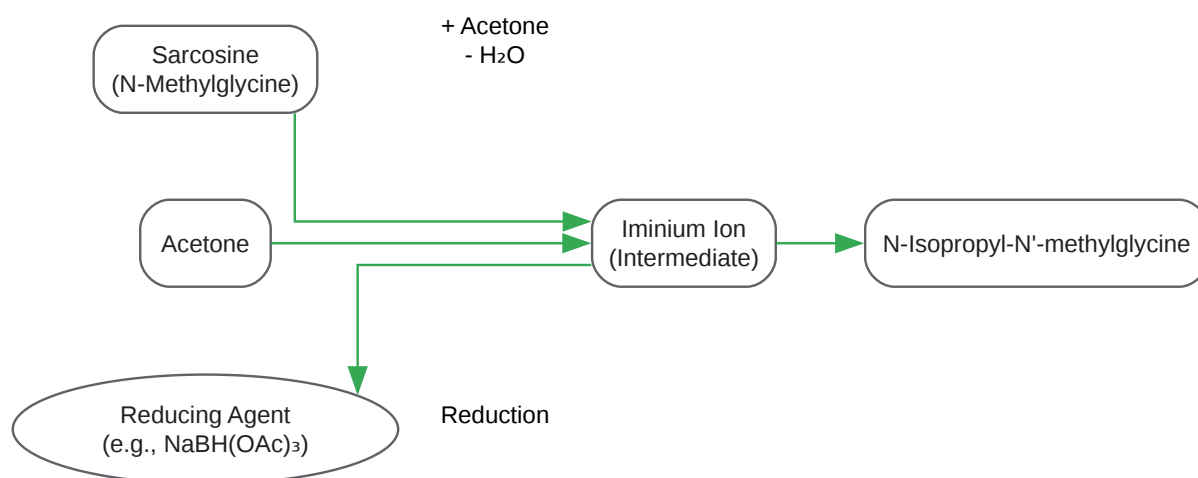
Property	Value	Reference
IUPAC Name	2-[methyl(propan-2-yl)amino]acetic acid	[1]
Synonyms	N-Isopropylsarcosine, N-Methyl-N-isopropylglycine	[1]
CAS Number	108957-96-6	[1]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub>	[1]
Molecular Weight	131.17 g/mol	[1]
Appearance	Solid	
Melting Point	208-212 °C (for Sarcosine, N-methylglycine)	[2]
Solubility	Soluble in water (for Sarcosine)	[2]

## Synthesis of N-Isopropyl-N'-methylglycine

A definitive, published experimental protocol for the synthesis of N-Isopropyl-N'-methylglycine is not readily available. However, based on established methods for the N-alkylation of amino acids, two primary synthetic routes can be proposed: Reductive Amination and Nucleophilic Substitution.

### Proposed Synthetic Pathway: Reductive Amination of Sarcosine

A plausible and efficient method for the synthesis of N-Isopropyl-N'-methylglycine is the reductive amination of sarcosine (N-methylglycine) with acetone. This two-step, one-pot reaction involves the formation of an iminium ion intermediate, which is then reduced to the final tertiary amine.[3][4][5]



[Click to download full resolution via product page](#)

Caption: Proposed reductive amination pathway for the synthesis of N-Isopropyl-N'-methylglycine.

## Detailed Experimental Protocol (Proposed)

This protocol is a generalized procedure based on standard reductive amination reactions.<sup>[4][6]</sup> Optimization of reaction conditions, including stoichiometry, temperature, and reaction time, may be necessary to achieve optimal yields.

Materials:

- Sarcosine (N-methylglycine)
- Acetone
- Sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ )
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- 1 M Hydrochloric acid (HCl)
- 1 M Sodium hydroxide (NaOH)
- Brine (saturated NaCl solution)

- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask, dissolve sarcosine (1.0 eq) in anhydrous DCM or DCE under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Carbonyl: To the stirred solution, add acetone (1.1 - 1.5 eq).
- Formation of Iminium Ion: Stir the reaction mixture at room temperature for 1-2 hours to allow for the formation of the iminium ion intermediate.
- Reduction: Slowly add sodium triacetoxyborohydride (1.5 - 2.0 eq) portion-wise to the reaction mixture. The addition may be exothermic, so it is advisable to cool the flask in an ice bath if necessary.
- Reaction Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Work-up:
  - Quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate until gas evolution ceases.
  - Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3 x volume).
  - Combine the organic layers and wash with brine.

- Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel or by recrystallization to afford pure N-Isopropyl-N'-methylglycine.

Characterization:

The structure and purity of the synthesized compound should be confirmed using the following analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): To confirm the molecular structure and the presence of the isopropyl and methyl groups.
- Mass Spectrometry (MS): To determine the molecular weight of the compound.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups, such as the carboxylic acid.

## Biological Properties and Potential Applications

While specific studies on the biological activity of N-Isopropyl-N'-methylglycine are scarce, the broader class of N-substituted glycine derivatives has been investigated for various applications in medicinal chemistry and drug discovery.

## General Biological Activities of N-Alkylated Amino Acids

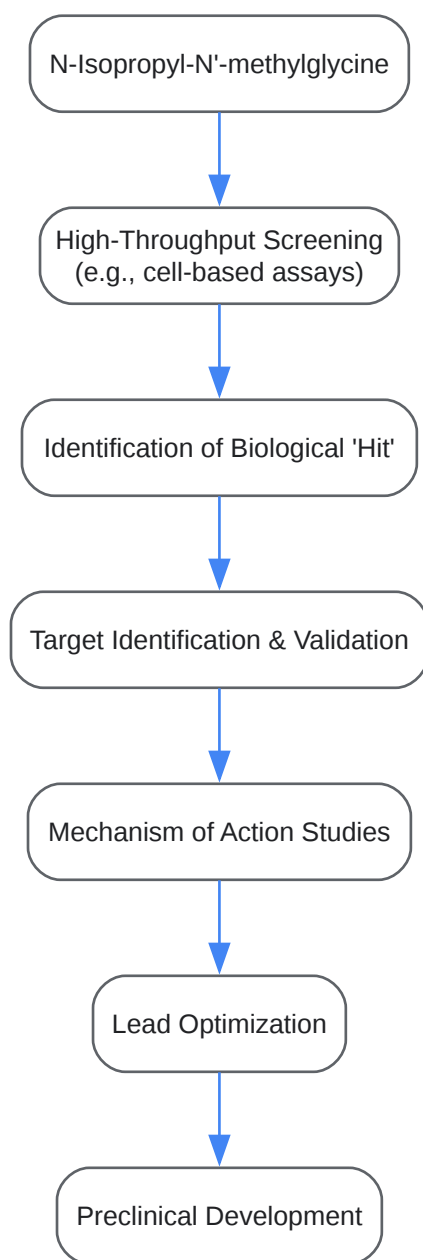
N-alkylation of amino acids can significantly alter their physicochemical and biological properties, often leading to:

- Increased Lipophilicity: The addition of alkyl groups, such as isopropyl, generally increases the lipophilicity of the molecule, which can enhance its ability to cross cell membranes.[7][8]
- Enhanced Metabolic Stability: N-methylation and other N-alkylations can protect the peptide backbone from proteolytic degradation, thereby increasing the in vivo half-life of peptide-based drugs.[9]

- Modulation of Receptor Binding: The size and nature of the N-alkyl substituent can influence the binding affinity and selectivity of the molecule for its biological target.[\[10\]](#)
- Antimicrobial Activity: Certain N-alkylated glycine derivatives have demonstrated antimicrobial properties.[\[11\]](#)

## Potential Signaling Pathways and Mechanisms of Action (Hypothetical)

Given that N-Isopropyl-N'-methylglycine is a modified amino acid, its biological effects, if any, could be mediated through various pathways. The following diagram illustrates a hypothetical workflow for investigating its potential biological activities.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the investigation of the biological properties of a novel compound.

## Conclusion

N-Isopropyl-N'-methylglycine is a readily accessible N,N-disubstituted amino acid derivative. While its specific biological functions are not well-documented, its synthesis can be achieved through established organic chemistry methodologies such as reductive amination. The

structural modifications imparted by the N-isopropyl and N-methyl groups suggest that this compound could possess interesting pharmacological properties, including enhanced metabolic stability and membrane permeability, making it a candidate for further investigation in drug discovery programs. The experimental protocols and conceptual frameworks presented in this guide are intended to serve as a valuable resource for researchers in this field.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. N-Isopropyl-N-methylglycine | C<sub>6</sub>H<sub>13</sub>NO<sub>2</sub> | CID 22015279 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Sarcosine - Wikipedia [en.wikipedia.org]
3. Reductive amination - Wikipedia [en.wikipedia.org]
4. masterorganicchemistry.com [masterorganicchemistry.com]
5. Amine synthesis by reductive amination (reductive alkylation) [organic-chemistry.org]
6. Reductive Amination - Common Conditions [commonorganicchemistry.com]
7. Green Synthesis and Bioactivity of Aliphatic N-Substituted Glycine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
8. Green Synthesis and Bioactivity of Aliphatic N-Substituted Glycine Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
9. N-Methylated  $\alpha$ -Amino Acids And Peptides: Synthesis And Biological Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
10. Unnatural Amino Acids: Strategies, Designs and Applications in Medicinal Chemistry and Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
11. Biological activity of glycine and alanine derivatives of quaternary ammonium salts (QASs) against micro-organisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-Isopropyl-N'-methylglycine: Synthesis and Properties]. BenchChem, [2025]. [Online PDF]. Available at:



[<https://www.benchchem.com/product/b017970#synthesis-and-properties-of-n-isopropyl-n-methylglycine>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)